

Safeguarding Your Research: A Guide to Handling Isobutyramide

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Compound of Interest

Compound Name: *Isobutyramide*

Cat. No.: *B7769049*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Isobutyramide**, including detailed operational and disposal plans to foster a culture of safety and compliance.

Immediate Safety and Hazard Information

Isobutyramide is a chemical compound that requires careful handling due to its potential health effects. It is classified as harmful if swallowed and can cause significant skin and eye irritation.^{[1][2]} Inhalation of dust may lead to respiratory tract irritation.^{[1][2][3]}

Key Hazard Information:

| Hazard Classification | Description | GHS Pictogram | Signal Word |
|---|---|---------------|-------------|
| Acute Toxicity, Oral (Category 4) | Harmful if swallowed. [1][4] | orbent | Warning |
| Skin Corrosion/Irritation (Category 2) | Causes skin irritation. [1][2] | orbent | Warning |
| Serious Eye Damage/Eye Irritation (Category 2) | Causes serious eye irritation.[1][2] | orbent | Warning |
| Specific Target Organ Toxicity (Single Exposure) (Category 3) | May cause respiratory irritation.[1][2] | orbent | Warning |

Physical and Chemical Properties:

| Property | Value |
|-------------------|---|
| Appearance | White crystalline powder[3] |
| Molecular Formula | C4H9NO |
| Molecular Weight | 87.12 g/mol [1] |
| Melting Point | 127 - 130 °C (260.6 - 266 °F)[1] |
| Boiling Point | 216 - 220 °C (420.8 - 428 °F)[5] |
| Solubility | Slight solubility in water and ethanol[6] |

Toxicological Data:

| Endpoint | Value | Source |
|-----------|---------------|--------|
| LD50/LC50 | >10,000 mg/kg | [3] |
| LD50/LC50 | Not available | [4] |

Note: There is conflicting information regarding the LD50/LC50 value. It is prudent to handle the substance with care, assuming a degree of toxicity.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work in a well-ventilated area.[3][4] Facilities should be equipped with an eyewash station and a safety shower.[3]
- Use a fume hood or other ventilated enclosure, especially when generating dust.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Isobutyramide**:

| PPE Category | Specification |
|------------------------|---|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3][4] |
| Skin Protection | Wear appropriate protective gloves to prevent skin exposure.[3] Nitrile rubber gloves are recommended.[5] Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3] |
| Respiratory Protection | If dust is generated or if working in an area with inadequate ventilation, a NIOSH-approved respirator should be used in accordance with OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149.[3] |

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the work area is clean and uncluttered.
- Dispensing: Minimize dust generation and accumulation when weighing or transferring the powder.[3]
- Hygiene: Wash hands thoroughly after handling.[3][4] Do not eat, drink, or smoke in the work area.[4] Remove contaminated clothing and wash it before reuse.[3]

Storage Plan

- Store in a tightly closed container.[3][6]
- Keep in a cool, dry, and well-ventilated area.[3][4][6]
- Store away from incompatible substances, which include:

- Acids[\[1\]](#)[\[3\]](#)
- Bases[\[1\]](#)[\[3\]](#)
- Strong oxidizing agents[\[1\]](#)[\[3\]](#)
- Strong reducing agents[\[1\]](#)[\[3\]](#)

Emergency and Disposal Plan

A clear and concise plan for emergencies and waste disposal is critical for maintaining a safe laboratory.

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [1] [3] |
| Skin Contact | Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [3] |
| Ingestion | If swallowed, call a poison center or doctor if you feel unwell. [1] Rinse mouth. [1] [4] Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. [3] |
| Inhalation | Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [1] [3] |

Spill Response

- Evacuate: Evacuate personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, sweep up the spilled material.[\[3\]](#)
- Collect: Place the swept-up material into a suitable, labeled container for disposal.[\[3\]](#)
- Clean: Clean the spill area thoroughly.
- Decontaminate: Decontaminate any equipment used in the cleanup.

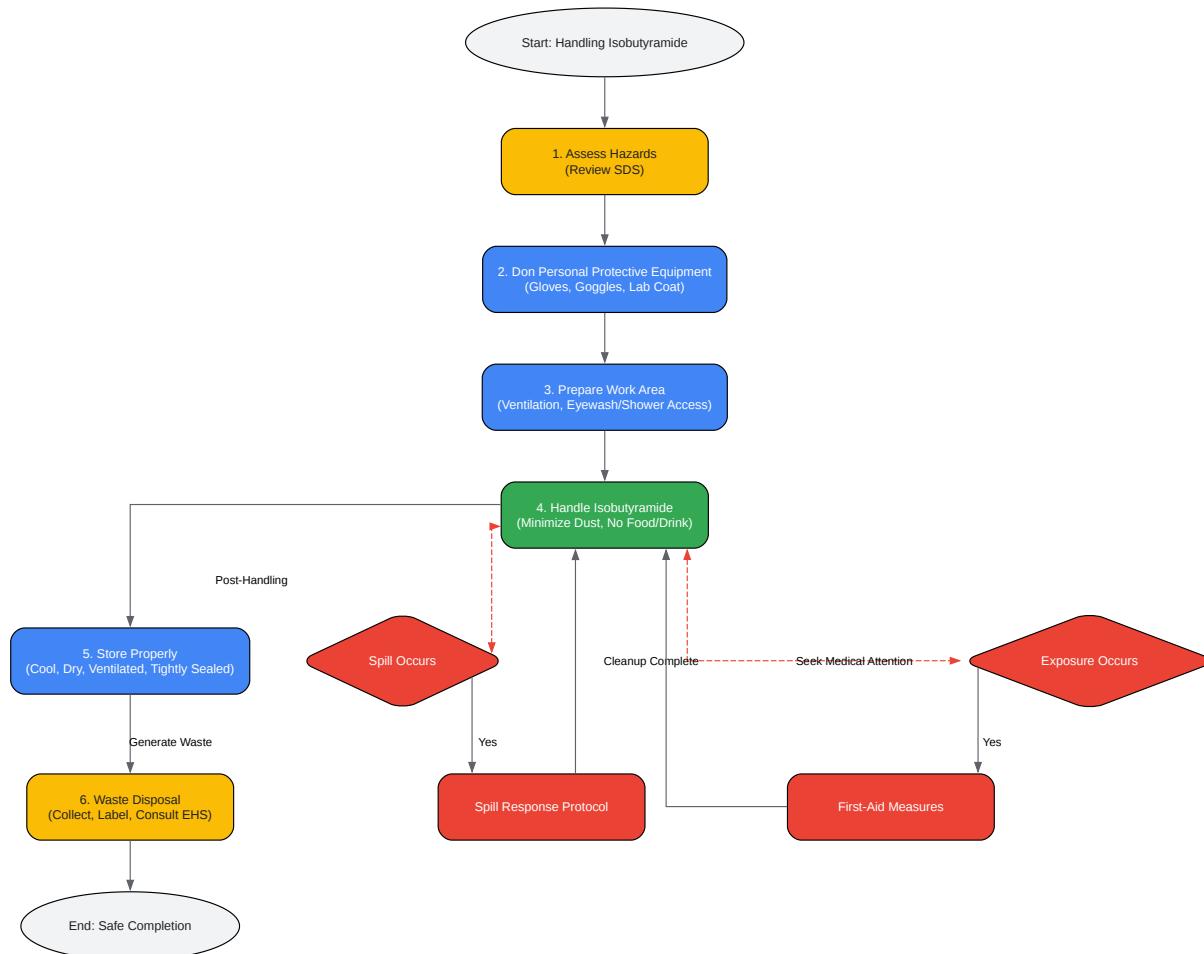
Disposal Plan

Isobutyramide is not listed as a RCRA hazardous waste.[\[4\]](#) However, all chemical waste must be disposed of in accordance with federal, state, and local regulations.

Step-by-Step Disposal Guidance:

- Waste Collection: Collect **Isobutyramide** waste and any contaminated materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container.
- Waste Characterization: While not a listed RCRA hazardous waste, it is the generator's responsibility to determine if the waste exhibits any hazardous characteristics (ignitability, corrosivity, reactivity, toxicity).
- Consult Regulations: Consult your institution's Environmental Health and Safety (EHS) office and local hazardous waste regulations for specific disposal requirements.[\[4\]](#)
- Arrange for Pickup: Dispose of the waste through an approved chemical waste disposal contractor. Do not dispose of **Isobutyramide** down the sanitary sewer. The recommendation is to dispose of contents/container to an approved waste disposal plant.[\[1\]](#)[\[5\]](#)

Safe Handling Workflow for Isobutyramide



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Caption: A workflow diagram illustrating the key steps for the safe handling of **Isobutyramide**.

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